

# AEG-41174 combination therapy protocols

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Compound Focus: **AEG-41174**

Cat. No.: S547868

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## Profile of AEG-41174

### Basic Information & Status

Parameter	Description
Drug Type	Small molecule drug [1]
Primary Mechanism	Non-ATP competitive tyrosine kinase inhibitor [2]
Primary Targets	JAK2, Bcr-Abl [2] [1]
Secondary Target	FLT3 (as per some sources) [1]
Highest Phase	Discontinued (Phase 1) [1]
Active Indication	Hematologic Neoplasms (was under investigation) [1]

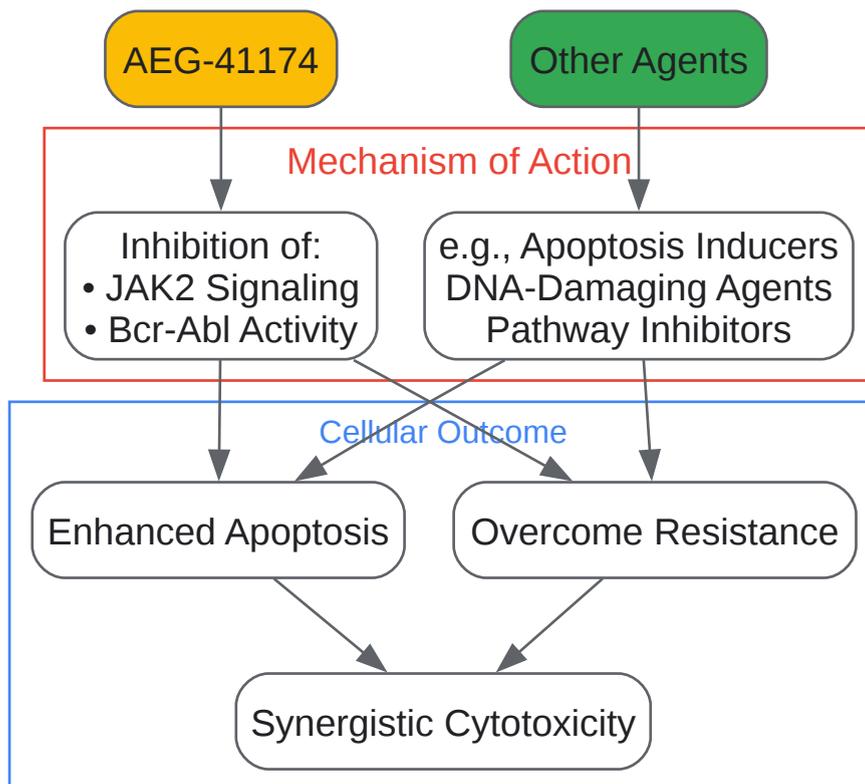
### Molecular & Physicochemical Properties

Property	Description
Molecular Formula	C <sub>18</sub> H <sub>18</sub> N <sub>4</sub> O [2]

Property	Description
Molecular Weight	306.36 g/mol [2]
Solubility	Soluble in DMSO; not soluble in water [2]
Physical Form	Solid powder [2]
Storage	-20°C for long term; protect from light and moisture [2]

## Rationale for Combination Therapy

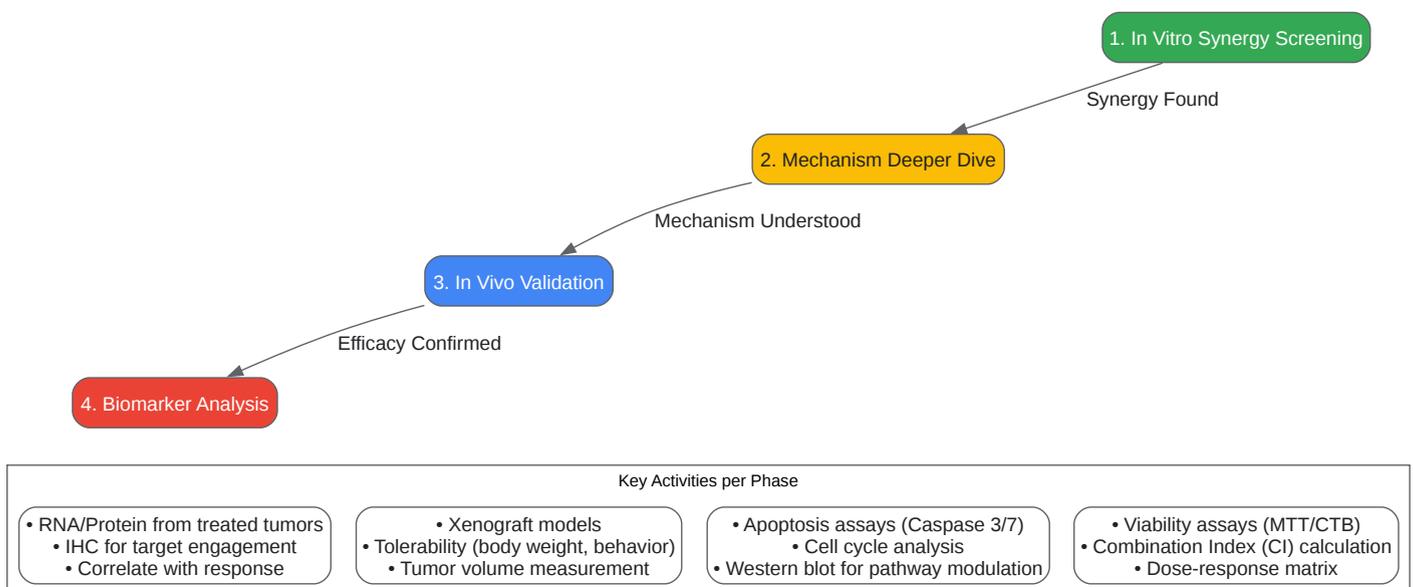
The search results did not specify tested combinations for **AEG-41174**. However, its mechanism suggests potential synergistic partners:



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## Framework for Protocol Development

While **AEG-41174**-specific protocols are unavailable, you can design experiments based on established oncology combination therapy principles [3] [4]. The diagram below outlines a high-level workflow for developing and validating a combination therapy.



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### Key Considerations for Protocol Design:

- **Synergy Scoring:** Use the Combination Index (CI) method via software like CompuSyn. A CI < 1 indicates synergy [3].

- **Temporal Sequencing:** The order of drug administration can critically impact efficacy. Test concurrent vs. sequential dosing [3].
- **Biomarker Integration:** Plan correlative studies from the outset to identify potential biomarkers of response, which is crucial given **AEG-41174**'s targeted mechanism.

## Suggestions for Further Research

To proceed with your project, I suggest these alternative research strategies:

- **Explore Broader Context:** Review the general principles of **combination therapy in oncology** [4] and **advanced protocol design** [3] to create a theoretical framework for **AEG-41174**.
- **Investigate Similar Compounds:** Research the combination strategies of other kinase inhibitors with similar targets (e.g., JAK2, Bcr-Abl) as a proxy. The table below compares **AEG-41174** with other inhibitors.

Compound Name	Target Kinase(s)	Mechanism	Clinical Status
<b>AEG-41174</b>	JAK2, Bcr-Abl	Non-ATP competitive inhibitor	Discontinued (Phase 1)
<b>Imatinib</b>	Bcr-Abl	ATP competitive inhibitor	Approved for CML
<b>Ruxolitinib</b>	JAK1 & JAK2	ATP competitive inhibitor	Approved for myelofibrosis
<b>Nilotinib</b>	Bcr-Abl	ATP competitive inhibitor	Approved for CML

Source: [2]

- **Consult Specialized Databases:** Access may be required to proprietary commercial intelligence platforms (e.g., Citeline, Integrity) or pharmaceutical company filings for any unpublished combination data.

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## References

1. Delving into the Latest Updates on AEG-41174 with Synapse [synapse.patsnap.com]
2. Buy AEG - 41174 | >98% [smolecule.com]
3. : Maximizing Keloid Treatment... Combination Therapy Protocols [londonkeloidscarclinic.co.uk]
4. in combating cancer - PMC Combination therapy [pmc.ncbi.nlm.nih.gov]

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